

Safety and handling of N-Formylglycine Ethyl Ester

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Compound of Interest

Compound Name: *N-Formylglycine Ethyl Ester*

Cat. No.: B140467

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An In-depth Technical Guide to the Safe Handling of **N-Formylglycine Ethyl Ester**

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Formylglycine ethyl ester (CAS No: 3154-51-6) is an amino acid derivative widely utilized in organic synthesis and pharmaceutical research.^{[1][2]} Its primary application is as a building block in peptide synthesis and as an intermediate for creating more complex molecules, such as pyridine derivatives and aminomethylene compounds.^{[1][3]} Structurally, it is the N-formyl derivative of glycine ethyl ester, featuring a formyl group attached to the nitrogen atom.^[1] Given its classification as a flammable liquid and its role in sensitive synthetic procedures, a thorough understanding of its properties and safe handling protocols is essential for all laboratory personnel. This guide provides comprehensive data and methodologies to ensure its safe use in a research and development setting.


Chemical and Physical Properties

The physical and chemical properties of **N-Formylglycine Ethyl Ester** are critical for its proper handling, storage, and use in experimental setups. These properties are summarized below.

Property	Value
CAS Number	3154-51-6[4]
Molecular Formula	C ₅ H ₉ NO ₃ [5][6]
Molecular Weight	131.13 g/mol [7]
Appearance	Colorless to light yellow clear liquid[5][8][9]
Physical State	Liquid[5][9]
Boiling Point	267-269 °C (lit.)[3][8] 119-120 °C @ 1 Torr[4]
Density	1.15 g/mL at 25 °C (lit.)[8]
Refractive Index	n ₂₀ /D 1.453 (lit.)[8]
Flash Point	106-107 °C (at 0.5 mm Hg)[4]
Solubility	Soluble in common organic solvents[3][4]
Synonyms	Ethyl N-formylglycinate, Ethyl formamidoacetate[4][10]

Hazard Identification and Classification

N-Formylglycine Ethyl Ester is classified as a hazardous substance under the Globally Harmonized System (GHS).[4][10] Adherence to the specified precautions is mandatory to minimize risks.

Category	Details
GHS Classification	Flammable liquids, Category 3[4][10]
Pictogram	
Signal Word	Warning[4][10]
Hazard Statement	H226: Flammable liquid and vapour.[4][10][11]
Precautionary Statements	Prevention:P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[10][11]P233: Keep container tightly closed.[10][11]P240: Ground and bond container and receiving equipment. [10][11]P241: Use explosion-proof electrical/ventilating/lighting equipment.[10][11]P242: Use non-sparking tools.[10][11]P243: Take action to prevent static discharges.[10][11]P280: Wear protective gloves/protective clothing/eye protection/face protection.[10][11]Response:P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.[4][10]P370+P378: In case of fire: Use dry chemical, carbon dioxide or alcohol-resistant foam to extinguish.[10]Storage:P403+P235: Store in a well-ventilated place. Keep cool.[4][10]Disposal:P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable regulations.[4][10]

Safe Handling and Storage Protocols

Proper handling and storage are paramount to ensuring laboratory safety. The following protocols are based on established safety data for **N-Formylglycine Ethyl Ester**.

Engineering Controls

Operations involving this chemical should be conducted in a well-ventilated place, preferably within a chemical fume hood to minimize inhalation exposure.^{[4][10]} Use explosion-proof electrical and ventilating equipment to mitigate fire risk.^{[4][10]}

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **N-Formylglycine Ethyl Ester**:

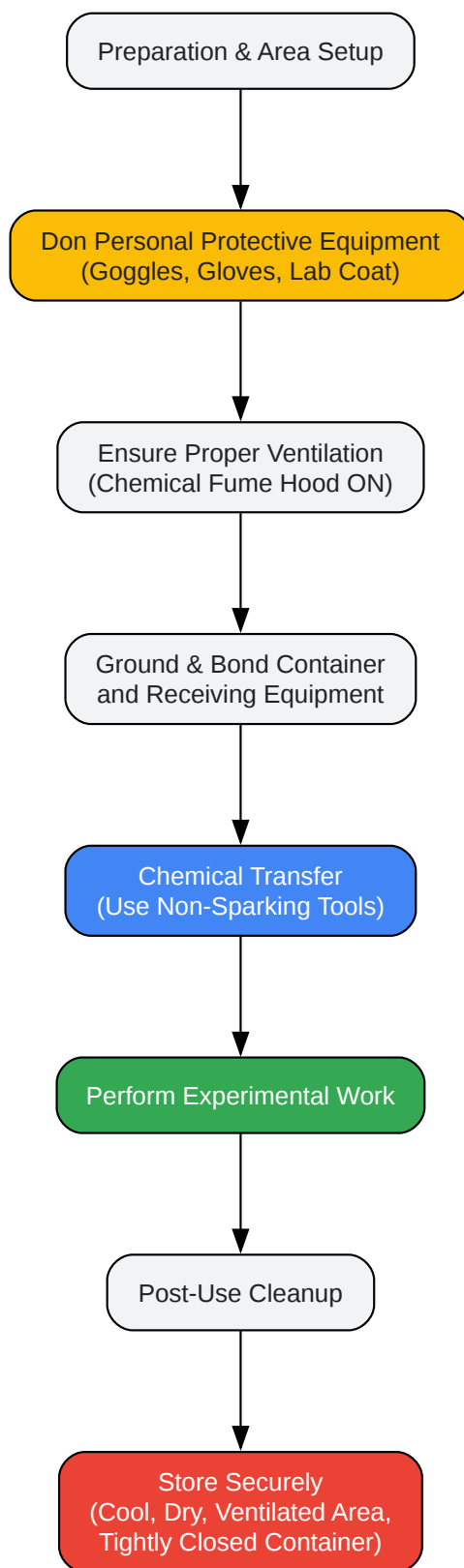
- Eye/Face Protection: Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.^[10]
- Skin Protection: Wear protective gloves and impervious, fire/flame-resistant clothing to prevent skin contact.^[10]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.^[10]

General Handling Procedures

- Avoid contact with skin and eyes.^{[4][12]}
- Keep the container away from all sources of ignition, including heat, sparks, and open flames.^{[4][10]}
- Use only non-sparking tools to prevent ignition.^{[4][10]}
- Ground and bond all containers and receiving equipment to prevent static discharge.^{[4][10]}
- Handle in accordance with good industrial hygiene and safety practices.^[5]

Storage Requirements

- Store in a dry, cool, and well-ventilated area.^{[4][10]}
- Keep the container tightly closed to prevent the escape of vapors.^{[4][10]}
- Store away from incompatible materials and foodstuff containers.^[4]



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Caption: Standard workflow for safely handling **N-Formylglycine Ethyl Ester**.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.[\[5\]](#)[\[10\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[10\]](#) Wash the affected area with soap and plenty of water.[\[10\]](#)[\[12\]](#) If irritation persists, consult a doctor.[\[10\]](#)
- Eye Contact: Immediately flush eyes with pure water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[5\]](#)[\[10\]](#) Seek immediate medical attention.[\[10\]](#)
- Ingestion: Rinse the mouth with water.[\[10\]](#) Do not induce vomiting.[\[10\]](#) Never give anything by mouth to an unconscious person and call a doctor or Poison Control Center immediately.[\[10\]](#)

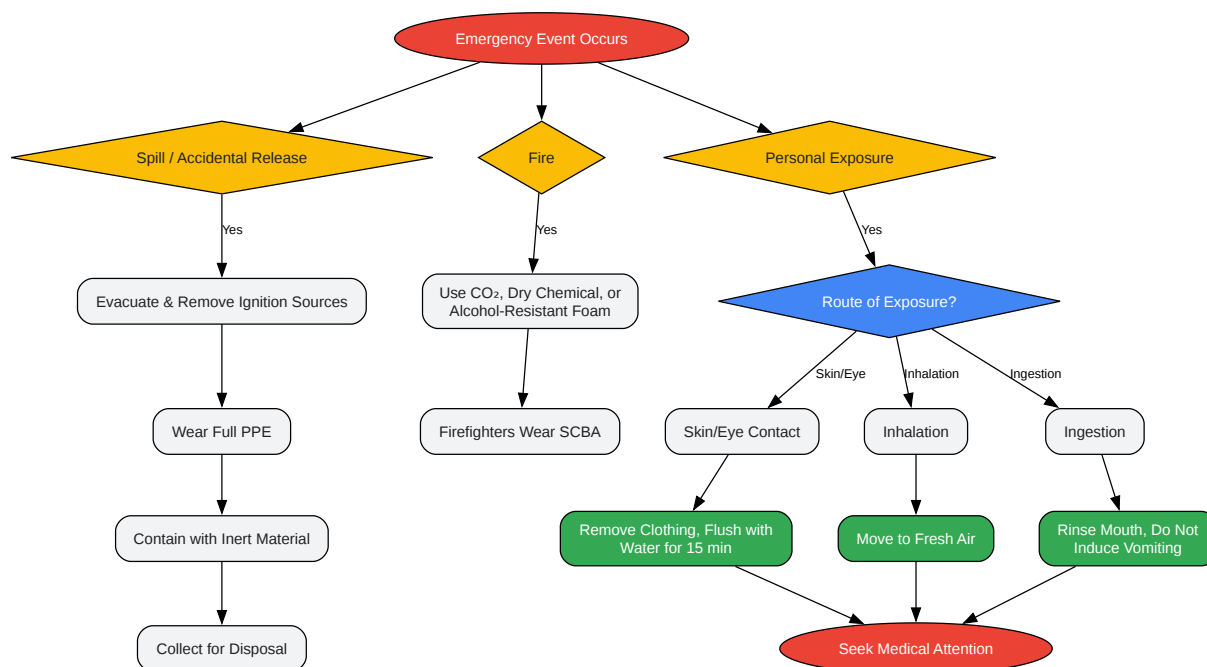
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[10\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[\[5\]](#)
- Protective Actions: Fire-fighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[10\]](#)

Accidental Release Measures (Spills)

- Personal Precautions: Ensure adequate ventilation and wear full personal protective equipment.[\[5\]](#)[\[12\]](#) Evacuate unnecessary personnel to a safe area.[\[12\]](#) Remove all sources of ignition.[\[13\]](#)
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[\[5\]](#)[\[13\]](#)

- Containment and Cleanup: For spills, contain and absorb the liquid with sand, earth, or another inert, non-combustible material.[13] Collect the material and place it into a suitable, labeled container for disposal.[5][13]



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Caption: Logical decision-making flow for emergency response procedures.

Experimental Protocols

N-Formylglycine Ethyl Ester is a reactant in various synthetic procedures.^{[1][3]} The following is a generalized methodology for its use in the synthesis of ethyl isocyanoacetate, adapted from established procedures.^[14]

Objective: To synthesize ethyl isocyanoacetate via the dehydration of **N-Formylglycine ethyl ester**.

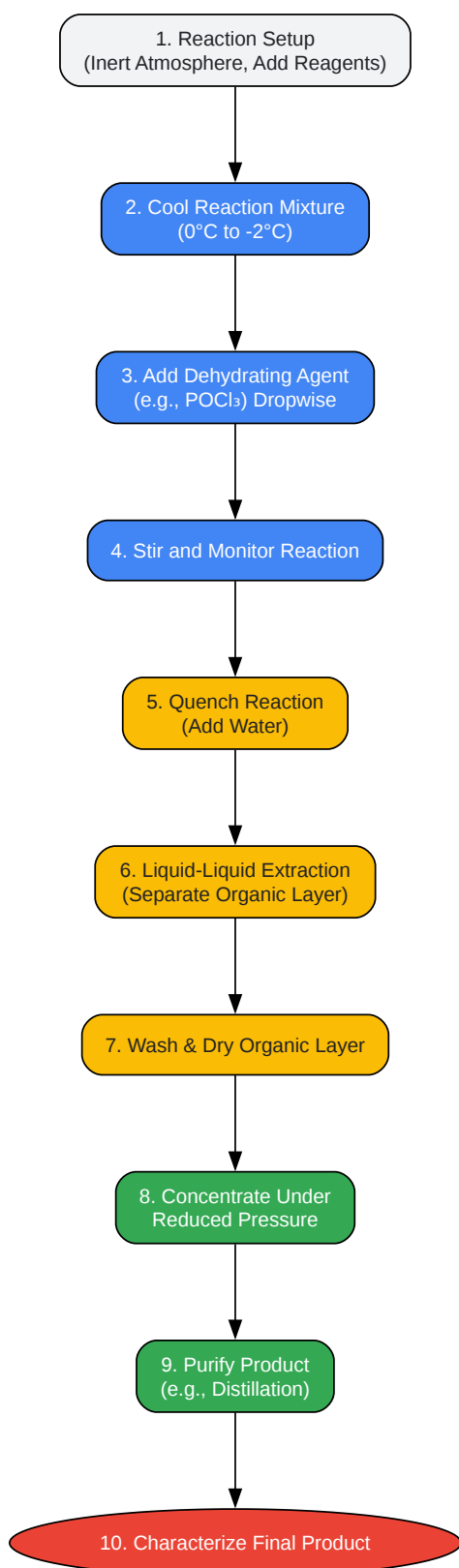
Materials:

- **N-Formylglycine ethyl ester**
- Triethylamine
- Dichloromethane (anhydrous)
- Phosphorus oxychloride
- Water
- Saturated sodium chloride solution
- Anhydrous potassium carbonate
- Three-necked, round-bottomed flask
- Mechanical stirrer, thermometer, pressure-equalizing dropping funnel, nitrogen inlet

Methodology:

- Reaction Setup:
 - Equip a three-necked, round-bottomed flask with a mechanical stirrer, a thermometer, and a dropping funnel connected to a nitrogen line.^[14]
 - Charge the flask with **N-Formylglycine ethyl ester**, triethylamine, and anhydrous dichloromethane.^[14]

- Flush the entire apparatus with dry nitrogen.[\[14\]](#)
- Reaction Execution:
 - Cool the stirred solution to between 0°C and -2°C using an ice-salt bath.[\[14\]](#)
 - Add phosphorus oxychloride dropwise via the dropping funnel over 15-20 minutes, ensuring the internal temperature is maintained at 0°C.[\[14\]](#)
 - After the addition is complete, continue stirring the mixture for an additional 30 minutes.[\[14\]](#)
- Workup and Extraction:
 - Slowly add water to the reaction mixture until the volume of the aqueous layer is approximately 1 liter.[\[14\]](#)
 - Separate the aqueous layer and extract it twice with portions of dichloromethane.[\[14\]](#)
 - Combine all organic (dichloromethane) layers.[\[14\]](#)
- Purification:
 - Wash the combined organic solution with a saturated sodium chloride solution.[\[14\]](#)
 - Dry the solution over anhydrous potassium carbonate.[\[14\]](#)
 - Evaporate the solvent under reduced pressure.[\[14\]](#)
 - Distill the remaining crude product to afford pure ethyl isocyanoacetate.[\[14\]](#)



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Caption: General workflow for a synthesis using **N-Formylglycine Ethyl Ester**.

Disposal Considerations

All waste containing **N-Formylglycine Ethyl Ester** must be treated as hazardous. It should be disposed of in a suitable, labeled container and sent to an appropriate treatment and disposal facility.[4][10] Disposal must be in accordance with all applicable federal, state, and local laws and regulations.[4][10] Do not release into the environment.[5]

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